

An In-depth Technical Guide to (3S)-(E)-Nerolidol Synthase Activity in Plants

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Compound of Interest

Compound Name: Nerolidol

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Abstract

(3S)-(E)-**nerolidol** synthase (EC 4.2.3.48) is a key enzyme in the biosynthesis of volatile organic compounds in plants, playing a crucial role in plant defense mechanisms. This sesquiterpene synthase catalyzes the conversion of (2E,6E)-farnesyl diphosphate (FPP) into (3S)-(E)-**nerolidol**, a precursor to the homoterpene (3E)-4,8-dimethyl-1,3,7-nonatriene (DMNT). DMNT is a significant signaling molecule that attracts natural enemies of herbivores, thus contributing to indirect plant defense. This technical guide provides a comprehensive overview of (3S)-(E)-**nerolidol** synthase activity, including its biochemical properties, the signaling pathways that regulate its expression, and detailed experimental protocols for its study.

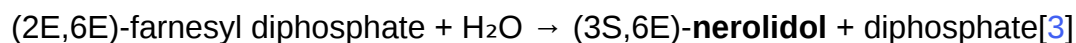
Introduction

(3S)-(E)-**nerolidol** synthase is a member of the terpene synthase (TPS) family of enzymes, which are responsible for the vast diversity of terpenoid compounds found in plants. The enzyme facilitates the conversion of the ubiquitous sesquiterpene precursor, FPP, into the acyclic sesquiterpene alcohol, (3S)-(E)-**nerolidol**. This reaction is a critical step in the formation of DMNT, a volatile compound released by many plants upon herbivore attack.^{[1][2]} The emission of DMNT serves as a chemical cue to attract predatory mites and parasitic wasps, which are natural enemies of the herbivores, thereby providing an indirect defense mechanism for the plant.^{[1][2]} Understanding the activity and regulation of (3S)-(E)-**nerolidol**

synthase is of significant interest for applications in agriculture, such as the development of pest-resistant crops, and in the fragrance and flavor industries.

Biochemical Properties and Function

(3S)-(E)-**nerolidol** synthase catalyzes the following reaction:



The enzyme belongs to the lyase class of enzymes, specifically the hydro-lyases. The catalytic mechanism involves the ionization of the diphosphate group from FPP, followed by the quenching of the resulting carbocation with a water molecule to form the alcohol, (3S)-(E)-**nerolidol**.

Substrate Specificity and Product Formation

The primary substrate for (3S)-(E)-**nerolidol** synthase is (2E,6E)-farnesyl diphosphate. Some isoforms of the enzyme may also exhibit activity with geranyl diphosphate (GPP), the precursor to monoterpenes, producing linalool. The stereospecificity of the enzyme is crucial, as it predominantly produces the (3S)-(E)-enantiomer of **nerolidol**.

Subcellular Localization

The subcellular localization of (3S)-(E)-**nerolidol** synthase can vary depending on the plant species and the specific isoform. In snapdragon, two nearly identical **nerolidol**/linalool synthases have been identified, with one localized in the cytosol and responsible for **nerolidol** biosynthesis, and the other in the plastids for linalool formation. In kiwifruit, the enzyme is localized to the cytoplasm.

Quantitative Data

The kinetic parameters of (3S)-(E)-**nerolidol** synthase have been characterized in several plant species. A summary of these parameters is presented in Table 1.

Plant Species	Enzyme	Substrate	K _m (μM)	V _{max} (nmol/h/μg)	k _{cat} (s ⁻¹)	k _{cat} /K _m (s ⁻¹ mM ⁻¹)	Divalent Cation	Reference
Actinidia chinensis (Kiwifruit)	AcNES1	FPP	0.80	-	-	300	Mg ²⁺	
	GDP	1.89	-	-	69	Mg ²⁺		
Fragaria ananassa (Strawberry)	FaNES1	FPP	8.1	3	-	-	-	
	GDP	29	2.3	-	-	-		
Plectranthus amboinicus	PamTp1	FPP	40.47 ± 3.83	14.85 ± 2.80 (μmol/mg ⁻¹)	0.005	0.00012	Mg ²⁺	
	GPP	16.72 ± 1.32	24.16 ± 3.75 (μmol/mg ⁻¹)	0.009	0.00054	Mg ²⁺		

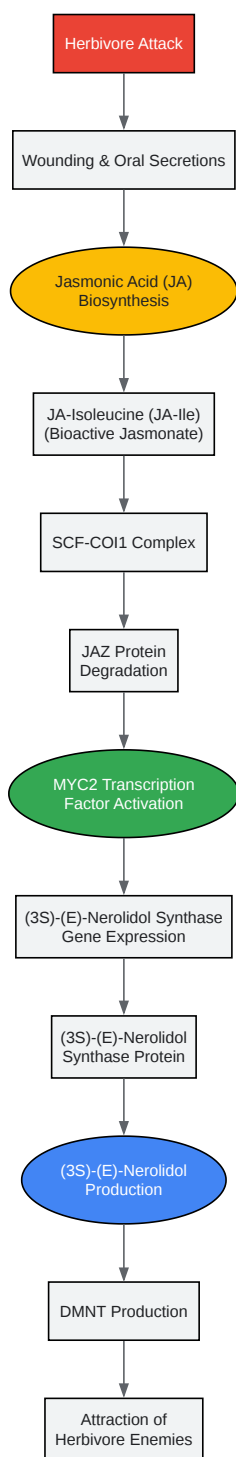
Table 1: Kinetic Parameters of (3S)-(E)-Nerolidol Synthase from Different Plant Species.

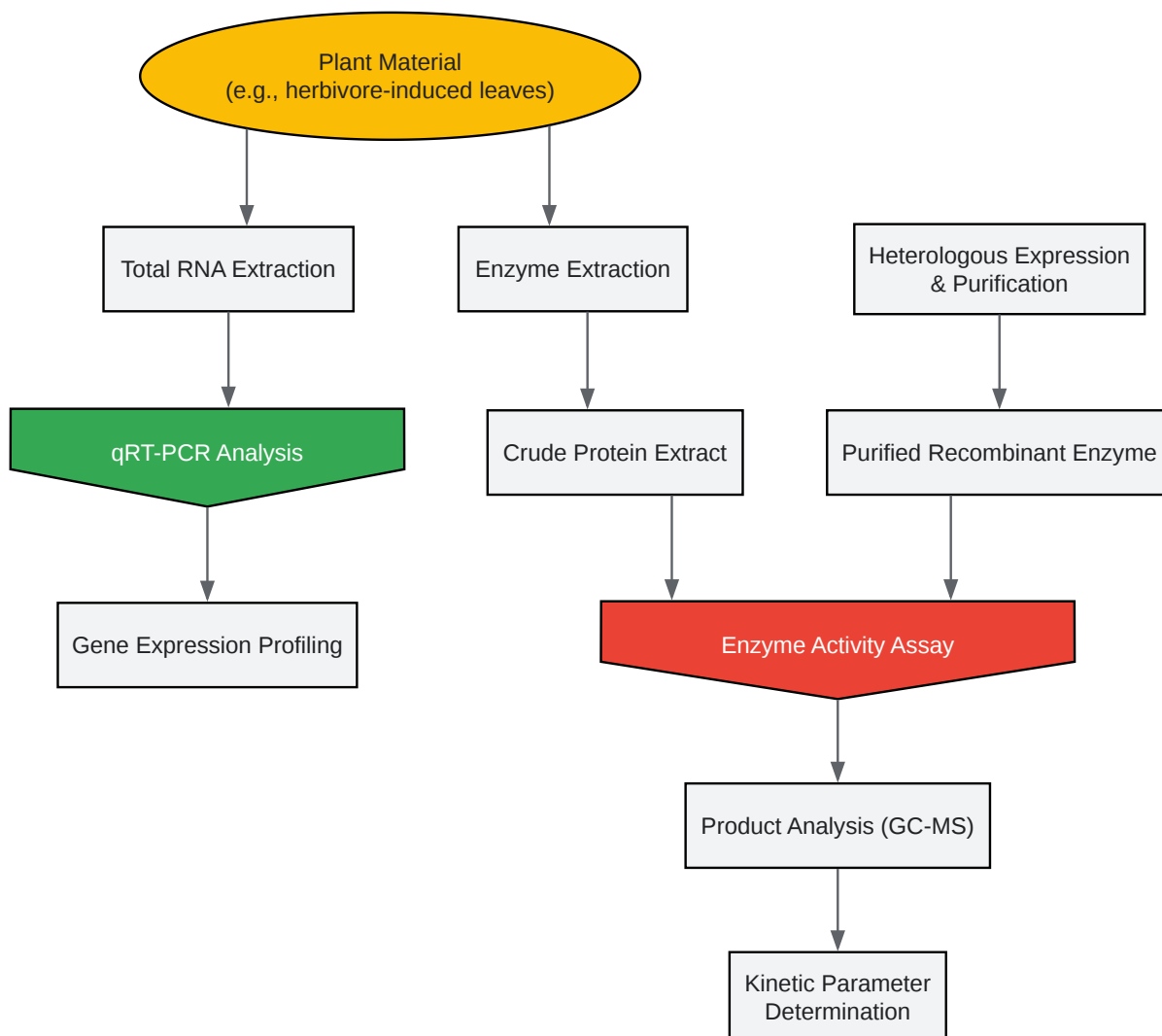
Signaling Pathways and Regulation of Gene Expression

The expression of (3S)-(E)-**nerolidol** synthase genes is often induced by biotic stress, particularly herbivory. This induction is regulated by a complex signaling network involving plant hormones.

Herbivore-Induced Signaling Pathway

Herbivore attack triggers a signaling cascade that leads to the activation of defense-related genes, including those encoding terpene synthases. The jasmonate signaling pathway plays a central role in this response.





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